

In-Depth Technical Guide: Aqueous Solubility and Stability of Einecs 245-498-2

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Einecs 245-498-2*

Cat. No.: *B1593592*

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Introduction

This technical guide provides a comprehensive overview of the aqueous solubility and stability of the chemical substance identified by EINECS number 245-498-2. This compound, a member of the thiacyanine dye family, is chemically known as Hydrogen 1-(3-sulphonatopropyl)-2-(2-((1-(3-sulphonatopropyl)naphtho(1,2-d)thiazolin-2-ylidene)methyl)but-1-enyl)naphtho(1,2-d)thiazolium, compound with triethylamine, with the corresponding CAS Number 23216-67-3.

Cyanine dyes are of significant interest in various scientific and technological fields, including as fluorescent probes and sensitizers. However, their utility can be limited by their behavior in aqueous environments. This guide consolidates available data on the solubility and stability of **Einecs 245-498-2**, presents relevant experimental protocols for characterization, and provides a framework for understanding its properties in aqueous solutions.

Chemical Identity

Identifier	Value
EINECS Number	245-498-2
CAS Number	23216-67-3
Chemical Name	Hydrogen 1-(3-sulphonatopropyl)-2-(2-((1-(3-sulphonatopropyl)naphtho(1,2-d)thiazolin-2-ylidene)methyl)but-1-enyl)naphtho(1,2-d)thiazolium, compound with triethylamine
Synonyms	3,3'-BIS(3-SULFOPROPYL)-4,5:4',5'-DIBENZOTHIACARBOCYANINE
Molecular Formula	C39H47N3O6S4
Molecular Weight	782.07 g/mol

Aqueous Solubility

The solubility of a substance in an aqueous medium is a critical parameter for its application in biological and pharmaceutical research. For cyanine dyes, aqueous solubility can be influenced by factors such as pH, temperature, and the presence of salts or other solutes.

Quantitative Solubility Data

Quantitative data on the water solubility of **Einecs 245-498-2** is not readily available in public literature. However, a safety data sheet for a related compound describes it as "Partly miscible" in water. This qualitative description suggests that the substance does not fully dissolve in water under standard conditions.

The aggregation of thiacyanine dyes in aqueous solutions is a known phenomenon that can significantly impact their apparent solubility. The formation of H- and J-aggregates is dependent on factors such as counterion size and electrolyte concentration.^{[1][2]}

Experimental Protocol for Solubility Determination

For sparingly soluble compounds like **Einecs 245-498-2**, the following experimental protocol, adapted from standard methods for determining the solubility of organic dyes, can be employed.

Method: Shake-Flask Method (adapted from OECD Guideline 105)

- Preparation of Saturated Solution:
 - Add an excess amount of **Einecs 245-498-2** to a known volume of deionized water in a glass flask.
 - Seal the flask to prevent solvent evaporation.
 - Agitate the mixture at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid material at the end of the equilibration period is necessary to confirm saturation.
- Sample Separation:
 - After equilibration, allow the undissolved material to settle.
 - Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred. This can be achieved by centrifugation followed by careful pipetting or by using a syringe with a fine filter.
- Quantification:
 - Analyze the concentration of the dissolved substance in the supernatant. Given the chromophoric nature of the dye, UV-Vis spectrophotometry is a suitable analytical method.
 - Prepare a calibration curve of absorbance versus known concentrations of **Einecs 245-498-2** in a suitable solvent in which it is freely soluble.
 - Measure the absorbance of the saturated aqueous solution at the wavelength of maximum absorbance (λ_{max}).
 - Calculate the concentration from the calibration curve.
- Data Reporting:
 - Express the solubility in units of g/L or mol/L at the specified temperature.

Workflow for Solubility Determination

Caption: Workflow for determining the aqueous solubility of **Einecs 245-498-2**.

Stability in Aqueous Solutions

The stability of cyanine dyes in aqueous solutions is a critical consideration, as they can be susceptible to degradation through hydrolysis and photolysis.

Hydrolytic Stability

Hydrolysis is the chemical breakdown of a compound due to reaction with water. The rate of hydrolysis can be significantly influenced by pH and temperature. While specific data for **Einecs 245-498-2** is not available, thiocarbocyanine dyes can be susceptible to hydrolysis, particularly at extreme pH values.

Photostability

Photostability refers to the ability of a compound to withstand exposure to light without undergoing chemical change. Cyanine dyes are known to be light-sensitive, and their degradation upon light exposure can limit their utility in applications requiring long-term fluorescence. The photostability of thiocarbocyanine dyes can be influenced by the surrounding environment and the presence of oxidizing or reducing agents.[3]

Experimental Protocol for Stability Assessment

The following protocols are based on OECD guidelines for chemical stability testing and can be adapted for **Einecs 245-498-2**.

Protocol for Hydrolytic Stability (adapted from OECD Guideline 111)

- Preparation of Test Solutions:
 - Prepare solutions of **Einecs 245-498-2** in buffered aqueous solutions at different pH values (e.g., pH 4, 7, and 9).
 - The initial concentration should be low enough to ensure complete dissolution.

- Incubation:
 - Store the test solutions in the dark at a constant temperature (e.g., 50 °C to accelerate degradation).
 - Include control samples stored at a lower temperature (e.g., 4 °C) to minimize degradation.
- Sampling and Analysis:
 - At specified time intervals, withdraw aliquots from the test and control solutions.
 - Analyze the concentration of the parent compound using a suitable analytical method, such as HPLC-UV or LC-MS, to separate the parent compound from any degradation products.
- Data Analysis:
 - Plot the concentration of **Einecs 245-498-2** as a function of time for each pH.
 - Determine the rate constant of hydrolysis and the half-life of the compound at each pH.

Logical Flow for Hydrolytic Stability Testing

Caption: Logical flow for assessing the hydrolytic stability of **Einecs 245-498-2**.

Protocol for Photostability

- Preparation of Test Solutions:
 - Prepare an aqueous solution of **Einecs 245-498-2** of known concentration.
- Light Exposure:
 - Expose the test solution to a light source with a defined spectral output (e.g., a xenon lamp simulating sunlight).

- Wrap a control sample in aluminum foil and place it alongside the test sample to serve as a dark control.
- Maintain a constant temperature throughout the experiment.
- Sampling and Analysis:
 - At various time points, measure the absorbance or fluorescence of the test and control solutions.
 - A decrease in absorbance or fluorescence in the light-exposed sample compared to the dark control indicates photodegradation.
- Data Analysis:
 - Calculate the quantum yield of photodegradation to quantify the photostability.

Summary and Conclusion

Einecs 245-498-2 is a thiocarbocyanine dye with limited, or at best, partial miscibility in aqueous solutions. This characteristic, along with the general susceptibility of cyanine dyes to aggregation and degradation, necessitates careful consideration for its use in aqueous environments. The experimental protocols outlined in this guide provide a framework for quantitatively determining the aqueous solubility and stability of this compound. Such data is essential for researchers and developers to effectively utilize **Einecs 245-498-2** in applications ranging from bio-imaging to materials science, ensuring reproducibility and reliability of experimental outcomes. Further research to generate specific quantitative data for this compound is highly recommended.

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Email: info@benchchem.com